

Application Notes and Protocols: Preparation of GFB-12811 Stock Solution in DMSO

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Compound of Interest

Compound Name: GFB-12811

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These application notes provide a detailed protocol for the preparation, storage, and handling of a stock solution of **GFB-12811**, a selective CDK5 inhibitor, using Dimethyl Sulfoxide (DMSO) as the solvent. Adherence to this protocol is crucial for maintaining the integrity and activity of the compound for use in various in vitro and in vivo experimental settings.

Compound Information

GFB-12811 is a potent and highly selective inhibitor of Cyclin-Dependent Kinase 5 (CDK5) with an IC₅₀ of 2.3 nM.^{[1][2][3]} Its selectivity makes it a valuable tool for studying the biological roles of CDK5 in various physiological and pathological processes.

Table 1: Physicochemical Properties of **GFB-12811**

Property	Value	Reference
Molecular Weight	449.44 g/mol	[2][4]
Formula	C22H23F4N5O	[2][4]
CAS Number	2775311-17-4	[2][4]
Appearance	Light yellow to yellow solid	[4]
Solubility in DMSO	50 mg/mL (111.25 mM)	[2][4][5]

Materials and Equipment

2.1. Reagents:

- **GFB-12811** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO), cell culture grade (hygroscopic, use a fresh, unopened bottle)[4][6]

2.2. Equipment:

- Analytical balance
- Laminar flow hood or a clean, designated workspace
- Vortex mixer
- Water bath sonicator
- Sterile, amber or opaque polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile, filtered pipette tips
- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

Experimental Protocol: Preparation of a 10 mM GFB-12811 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **GFB-12811** in DMSO. The concentration can be adjusted based on experimental needs.

3.1. Pre-preparation:

- Bring the **GFB-12811** powder and DMSO to room temperature before opening to prevent condensation.
- Prepare a clean and sterile working area, preferably within a laminar flow hood.
- Wear appropriate PPE throughout the procedure.

3.2. Calculation of Required Mass and Volume: To prepare a 10 mM stock solution, use the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$$

For example, to prepare 1 mL of a 10 mM stock solution:

$$\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 449.44 \text{ g/mol} / 1000 = 4.4944 \text{ mg}$$

Table 2: Example Volumes of DMSO for Preparing **GFB-12811** Stock Solutions

Desired Stock Concentration	Mass of GFB-12811	Volume of DMSO to Add
1 mM	1 mg	2.2250 mL
5 mM	1 mg	0.4450 mL
10 mM	1 mg	0.2225 mL
10 mM	5 mg	1.1125 mL

3.3. Dissolution Procedure:

- Accurately weigh the required amount of **GFB-12811** powder using an analytical balance and place it into a sterile microcentrifuge tube.
- Add the calculated volume of high-quality, anhydrous DMSO to the tube.
- Tightly cap the tube and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- If the compound is not fully dissolved, sonicate the solution in a water bath for 5-10 minutes. [\[4\]](#)[\[5\]](#)[\[6\]](#) Intermittently vortex the tube during sonication.
- Visually inspect the solution to ensure complete dissolution and no visible particulates remain.

3.4. Aliquoting and Storage:

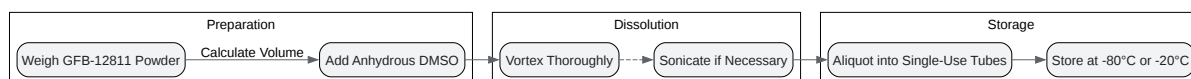
- Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, amber or opaque polypropylene microcentrifuge tubes. This minimizes freeze-thaw cycles which can degrade the compound.[\[4\]](#)[\[6\]](#)
- Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent.
- Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[\[2\]](#)[\[4\]](#)[\[6\]](#)

Table 3: Recommended Storage Conditions

Storage Type	Temperature	Duration
Powder	-20°C	3 years
4°C	2 years	
In DMSO	-80°C	6 months
-20°C	1 month	

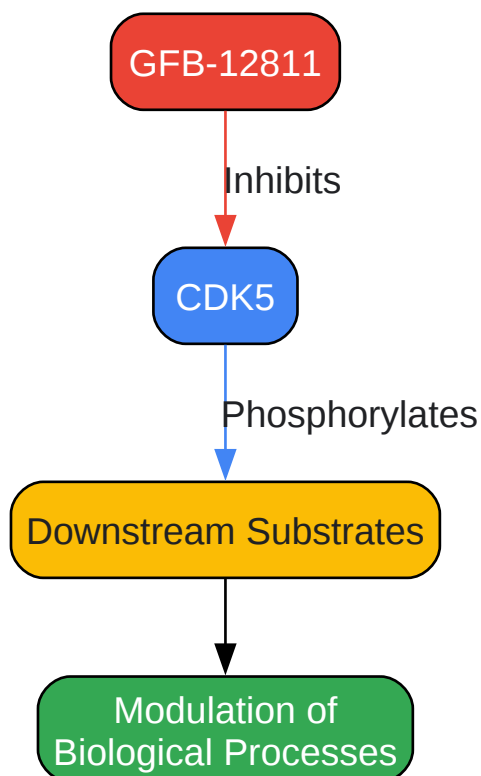
Experimental Workflow and Signaling Pathway

The following diagrams illustrate the stock solution preparation workflow and the target signaling pathway of **GFB-12811**.



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Caption: Workflow for **GFB-12811** Stock Solution Preparation.



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Caption: **GFB-12811** Mechanism of Action via CDK5 Inhibition.

Safety Precautions

- **GFB-12811** is for research use only and not for human or veterinary use.

- Handle the compound and DMSO in a well-ventilated area.
- Avoid contact with skin and eyes. In case of contact, wash immediately with copious amounts of water.
- Consult the Safety Data Sheet (SDS) for complete safety information before handling.

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